

CAS number and molecular weight of 2,3,6-Trinitrophenol

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Compound of Interest

Compound Name: 2,3,6-Trinitrophenol

Cat. No.: B1228508

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An In-depth Technical Guide to 2,3,6-Trinitrophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3,6-Trinitrophenol**, a compound of significant interest in various scientific and industrial fields. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis, and discusses its known biological interactions and metabolic pathways.

Chemical and Physical Properties

2,3,6-Trinitrophenol, also commonly known as picric acid, is a yellow crystalline solid. It is recognized for its highly explosive nature, particularly when dry, and its strong acidic properties for a phenol derivative.

Table 1: Physicochemical Properties of **2,3,6-Trinitrophenol**

Property	Value	Reference
CAS Number	603-10-1	--INVALID-LINK--
Molecular Formula	C ₆ H ₃ N ₃ O ₇	--INVALID-LINK--
Molecular Weight	229.10 g/mol	--INVALID-LINK--
Appearance	Pale yellow, odorless crystalline solid	--INVALID-LINK--
Melting Point	122.5 °C	--INVALID-LINK--
Boiling Point	> 300 °C (detonates)	--INVALID-LINK--
Density	1.763 g/cm ³	--INVALID-LINK--
Solubility in water	12.7 g/L	--INVALID-LINK--
pKa	0.38	--INVALID-LINK--

Synthesis of 2,3,6-Trinitrophenol

The primary method for the synthesis of **2,3,6-Trinitrophenol** is the nitration of phenol. Due to the highly exothermic and potentially hazardous nature of direct nitration, a two-step process involving sulfonation followed by nitration is commonly employed to ensure a more controlled reaction.

This protocol describes the synthesis of 2,4,6-Trinitrophenol from phenol via a sulfonation-nitration pathway.

Materials:

- Phenol
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (70%)
- Ice

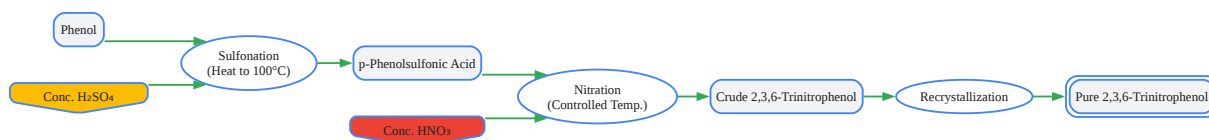
Procedure:

- Sulfonation of Phenol:
 - In a fume hood, carefully add 10 g of phenol to 15 mL of concentrated sulfuric acid in a flask.
 - Gently heat the mixture in a water bath to approximately 100°C for about 30 minutes to form p-phenolsulfonic acid.
 - Cool the reaction mixture to room temperature.
- Nitration of p-Phenolsulfonic Acid:
 - Slowly and carefully add 40 mL of concentrated nitric acid to the cooled sulfonation mixture. The addition should be done in small portions with constant stirring, and the temperature should be maintained below 10°C using an ice bath.
 - After the addition is complete, allow the mixture to stand at room temperature for a period, then gently warm it on a water bath at 70-80°C for 1-2 hours.
 - Cool the reaction mixture and then carefully pour it onto crushed ice.
 - The yellow crystalline product, 2,4,6-Trinitrophenol, will precipitate.
- Purification:
 - Collect the crude product by filtration.
 - Wash the crystals with cold water to remove any remaining acid.
 - Recrystallize the product from a minimal amount of hot water or ethanol to obtain pure 2,4,6-Trinitrophenol.

Safety Precautions:

- This synthesis must be performed in a well-ventilated fume hood.

- Appropriate personal protective equipment (safety goggles, gloves, lab coat) must be worn at all times.
- Concentrated acids are highly corrosive and should be handled with extreme care.
- The nitration reaction is highly exothermic and can become uncontrollable if the temperature is not carefully managed.
- Picric acid is a powerful explosive when dry. It should be stored wet with at least 10% water. Avoid friction, shock, and heat.



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Caption: Synthesis workflow for **2,3,6-Trinitrophenol** from phenol.

Biological Activity and Signaling

While **2,3,6-Trinitrophenol** has been used historically as an antiseptic and for the treatment of burns, its modern applications in drug development are limited due to its toxicity and explosive nature.^[1] Its biological effects are primarily associated with its toxic properties. Information on specific signaling pathways directly modulated by **2,3,6-Trinitrophenol** in a therapeutic context is not well-documented in publicly available literature.

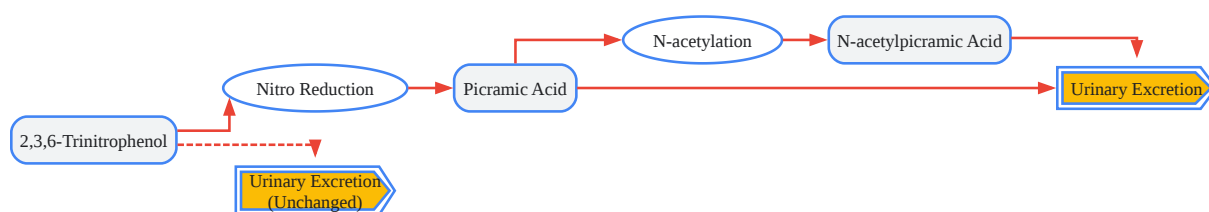
Exposure to **2,3,6-Trinitrophenol** can lead to various adverse health effects, including skin irritation, allergic reactions, and systemic toxicity.^[2] In animal studies, oral administration has been shown to cause hemolytic anemia and testicular toxicity at high doses.^[3]

Studies in Fischer 344 rats have elucidated the primary metabolic pathway of **2,3,6-Trinitrophenol**. The metabolism is primarily characterized by the reduction of the nitro groups to amines. A significant portion of the parent compound is excreted unchanged.[4] The major metabolites identified in urine are picramic acid and N-acetylpicramic acid.[4]

Table 2: Metabolites of **2,3,6-Trinitrophenol** in Rat Urine

Metabolite	Percentage of Excreted Dose
Unchanged 2,3,6-Trinitrophenol	~60%
Picramic acid	18.5%
N-acetylpicramic acid	4.7%
N-acetylisopicramic acid	14.8%
Unidentified components	2.4%

Data from Wyman et al. (1992)[4]



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Caption: Metabolic pathway of **2,3,6-Trinitrophenol** in rats.

Conclusion

2,3,6-Trinitrophenol is a well-characterized compound with established synthesis protocols. Its biological activity is predominantly of toxicological concern, and its metabolism involves the

reduction of its nitro groups. For professionals in drug development, while the compound itself may not be a direct therapeutic candidate, understanding its chemical properties and biological effects can be valuable for the broader context of nitroaromatic compounds in pharmacology and toxicology. Further research is required to elucidate any specific interactions with cellular signaling pathways that may hold therapeutic relevance.

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